

Ebecryl 220: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: Ebecryl 220

Cat. No.: B14172328

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ebecryl 220 is a hexafunctional aromatic urethane acrylate oligomer known for its rapid curing characteristics under ultraviolet (UV) light or electron beam (EB) irradiation.^[1] While traditionally used in industrial applications such as coatings, inks, and adhesives, its unique properties offer significant potential for various research and development applications, including biomaterials, microfabrication, and drug delivery systems. This guide provides an in-depth overview of **Ebecryl 220**'s technical specifications, performance characteristics, and potential experimental applications relevant to the scientific community.

Core Technical Specifications

Ebecryl 220 is characterized by its high reactivity, hardness, and solvent resistance upon curing. These properties stem from its hexafunctional nature, which allows for the formation of a densely cross-linked polymer network.

Property	Value	Test Conditions
Viscosity	28,500 mPa.s (cP)	at 25°C
Density	1.18 g/cm ³	at 25°C
Glass Transition Temperature (T _g)	90–95°C	Post-curing
Functionality	6	-
Chemical Class	Aromatic Urethane Acrylate	-

Data sourced from multiple references.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Performance Characteristics

The performance of cured **Ebecryl 220** is marked by several key attributes that are advantageous for research applications:

- **Fast Cure Response:** Achieves a high degree of polymerization in seconds, enabling rapid prototyping and fabrication.[\[1\]](#)
- **High Hardness and Scratch Resistance:** The cured material exhibits excellent surface hardness, making it suitable for applications requiring durable surfaces.
- **Chemical and Solvent Resistance:** The cross-linked structure provides robust resistance to a wide range of chemicals and solvents.
- **High Gloss:** Cured films of **Ebecryl 220** demonstrate a high gloss finish.

Experimental Protocols & Methodologies

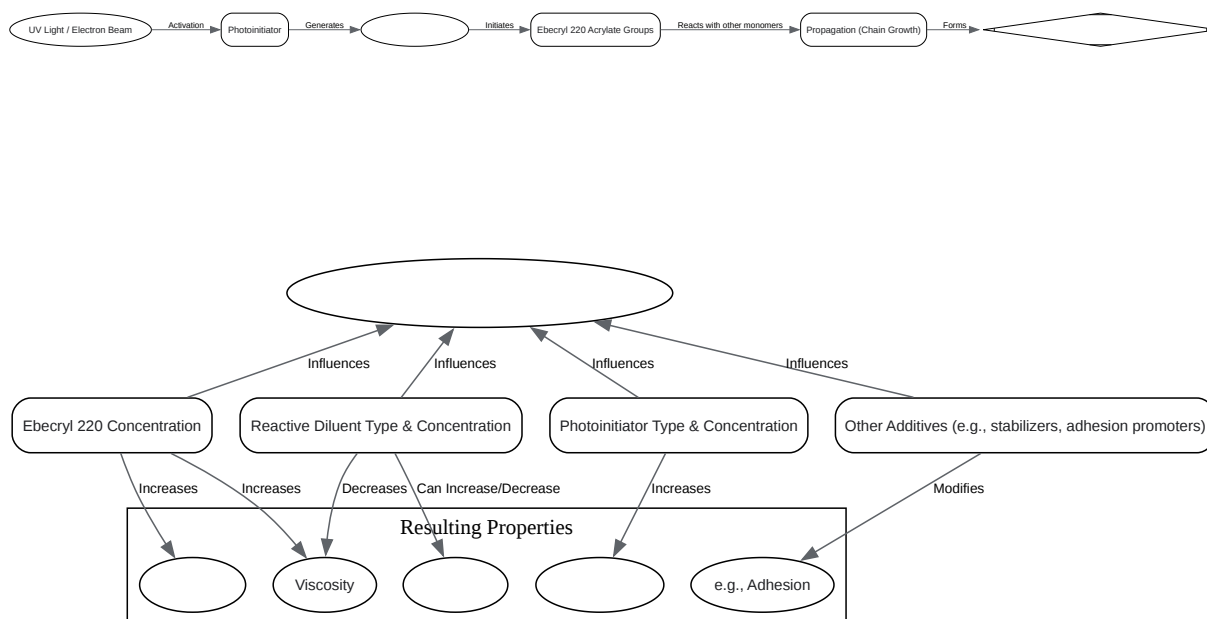
The following sections detail potential experimental workflows and considerations for utilizing **Ebecryl 220** in a research setting.

UV/EB Curing Process

The polymerization of **Ebecryl 220** is initiated by a source of free radicals, typically generated by photoinitiators upon exposure to UV light or directly by high-energy electrons in an EB

system.

Experimental Workflow for UV Curing:



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References

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